

A Comparative Analysis of Disperse Blue 165:1 in Diverse Dyeing Media

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Compound of Interest

Compound Name: Disperse blue 165:1

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This guide provides an in-depth comparative analysis of the performance of C.I. **Disperse Blue 165:1** across various dyeing media. The selection of an appropriate dyeing system is critical for achieving desired coloration, fastness properties, and process efficiency. This document aims to furnish objective data and detailed methodologies to inform the selection and application of this widely used azo dye.

Disperse Blue 165:1, a single azo dye, is recognized for its brilliant blue hue and high tinctorial strength.^[1] It is a prevalent choice for dyeing hydrophobic synthetic fibers, particularly polyester and its blends, offering commendable sun and sublimation fastness.^{[1][2][3]} However, its performance characteristics can vary significantly depending on the dyeing medium employed. This guide explores its application in conventional aqueous polyester dyeing, polyester/cotton blends, and innovative non-aqueous media such as supercritical carbon dioxide (scCO₂) and deep eutectic solvents (DES).

Comparative Performance Data

The following tables summarize the key performance indicators of **Disperse Blue 165:1** in different dyeing media. Fastness properties are rated on standard grey scales, where 5 is excellent for wash and sublimation fastness, and 8 is the maximum for light fastness.

Table 1: Performance of **Disperse Blue 165:1** on 100% Polyester (Aqueous Medium)

Property	Rating/Value	Key Characteristics
Shade	Bright, Greenish-Blue[1]	High tinctorial strength, over 3 times stronger than Disperse Blue 56.[1][4]
Light Fastness	Good[1][2]	Suitable for applications with significant sun exposure.[5]
Wash Fastness	4[1]	Superior to many anthraquinone dyes like Disperse Blue 56.[1][4]
Sublimation Fastness	Good[1][2][3]	An important attribute for post-dyeing treatments and end-use.
Staining on Nylon	4[1][4]	Moderate staining on adjacent nylon fibers.
Sensitivity	Sensitive to reduction during high-temperature dyeing cycles.[1][4]	Requires careful control of dyeing conditions.

Table 2: Performance of **Disperse Blue 165:1** on Polyester/Cotton Blends (Aqueous Medium)

Property	Rating/Value	Key Characteristics
Application	Widely used for direct printing. [6]	Found great acceptance in continuous dyeing outlets.[4]
Heat Fastness	High[4]	Suitable for processes involving heat setting.
Wet Fastness	High[4]	Maintains color integrity during washing.
Reproducibility	Moderately successful in batchwise dyeing.[4]	Can be less reproducible in tertiary shades.[4]

Table 3: Performance of **Disperse Blue 165:1** in Supercritical Carbon Dioxide (scCO₂) Medium for Polyester Dyeing

Property	Dyeing Parameters	Key Characteristics
Medium	Supercritical CO ₂ fluid instead of water.[7]	An environmentally friendly alternative, avoiding wastewater generation.[8][9]
Temperature	90°C to 130°C[7]	High temperatures are required for dye diffusion.
Pressure	10 to 30 MPa[7]	High pressure is necessary to achieve the supercritical state.
Process	Involves circulation of the scCO ₂ fluid for dyeing and subsequent cleaning.[7]	No additional drying process is required.[8]
Suitability	Effective for dyeing hydrophobic fibers like polyester.[10]	

Table 4: Performance of **Disperse Blue 165:1** in Deep Eutectic Solvent (DES) Medium for Cellulose Acetate Nanofibers (CANF)

Property	Rating/Value	Key Characteristics
Medium	Choline chloride:Ethylene glycol (CC:EG) and Choline chloride:Urea (CC:Urea).[11] [12]	Green solvents as an alternative to conventional dyeing.[12]
Light Fastness	6 (in CC:Urea)[11]	Good resistance to fading from light.
Wash Fastness	3 (in CC:Urea)[11]	Moderate color retention after washing.
Staining on Fibers	3 (on various fibers in CC:Urea)[11]	Moderate staining on adjacent fibers like cotton, polyamide, and polyester.
Color Fixation	CC:EG media shows superior color fixation compared to CC:Urea media.[12]	

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and comparison of experimental results.

High-Temperature Aqueous Dyeing of Polyester

This protocol outlines the laboratory-scale high-temperature exhaust dyeing method for polyester fabric with **Disperse Blue 165:1**. [3]

- Preparation:
 - Set the liquor ratio (e.g., 10:1).
 - Prepare a dyebath containing a dispersing agent, a leveling agent, and acetic acid to adjust the pH to 5-6. [6]

- Separately, prepare a dispersion of **Disperse Blue 165:1** by pasting the dye with a small amount of dispersing agent and then adding cold water.[\[3\]](#)
- Dyeing Cycle:
 - Add the dye dispersion to the dyebath.
 - Introduce the polyester fabric at room temperature.
 - Raise the temperature to 130°C at a rate of 1-2°C/minute.
 - Maintain the temperature at 130°C for 30-60 minutes.
 - Cool the dyebath to 70°C.
- Post-Treatment (Reduction Clearing):
 - Drain the dyebath and rinse the fabric with hot water.[\[13\]](#)
 - Prepare a reduction clearing bath with sodium hydrosulfite and sodium hydroxide.
 - Treat the fabric at 70-80°C for 15-20 minutes.
 - Drain the bath and rinse the fabric thoroughly with hot and then cold water.[\[3\]](#)
 - Neutralize with acetic acid if necessary and dry.

Supercritical Carbon Dioxide Dyeing of Polylactic Acid Fiber

This protocol describes a method for dyeing polylactic acid fibers with **Disperse Blue 165:1** using supercritical CO₂.[\[7\]](#)

- Setup:
 - Place the polylactic acid fiber in the dyeing kettle.
 - Place **Disperse Blue 165:1** in the dye kettle.

- Dyeing Process:
 - Pressurize the system with liquid carbon dioxide.
 - Raise the temperature to 130°C and the pressure to 30 MPa.
 - Circulate the supercritical carbon dioxide fluid through the system for 10 minutes for dyeing.
- Post-Dyeing Cleaning:
 - Maintain the pressure at 30 MPa and cool the dyeing kettle to 80°C.
 - Circulate the supercritical CO₂ fluid to clean the fiber surface of any loose dye for 10 minutes.
 - Release the pressure and retrieve the dyed fiber.

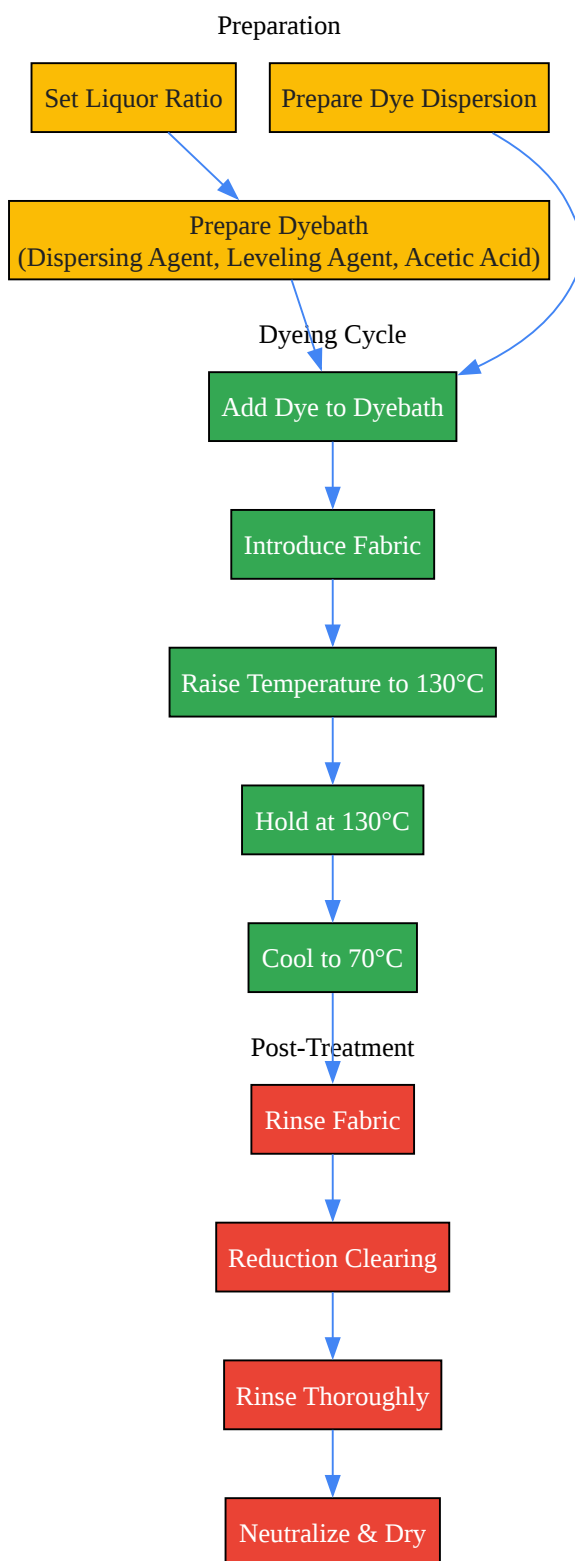
Colorfastness Testing

Standardized test methods are essential for evaluating the performance of dyed textiles.

- Colorfastness to Light (AATCC Test Method 16.3): This test determines the resistance of the dyed fabric to the fading effects of light. A specimen is exposed to a specified light source under controlled conditions, and the change in color is assessed using a standard grey scale.[\[2\]](#)
- Colorfastness to Washing (ISO 105-C06 / AATCC Test Method 61): This method assesses the resistance of the color to laundering. The dyed specimen is agitated in a detergent solution with a multi-fiber test fabric and stainless steel balls under controlled temperature and time. The color change of the specimen and the degree of staining on the adjacent fabrics are evaluated.[\[13\]](#)
- Colorfastness to Sublimation (ISO 105-P01 / AATCC Test Method 117): This test evaluates the tendency of the dye to transfer to another surface when subjected to heat. The dyed specimen is placed between two undyed white fabrics and subjected to a specific temperature and pressure for a set duration. The change in color of the test specimen and the staining on the white fabrics are assessed.[\[2\]](#)

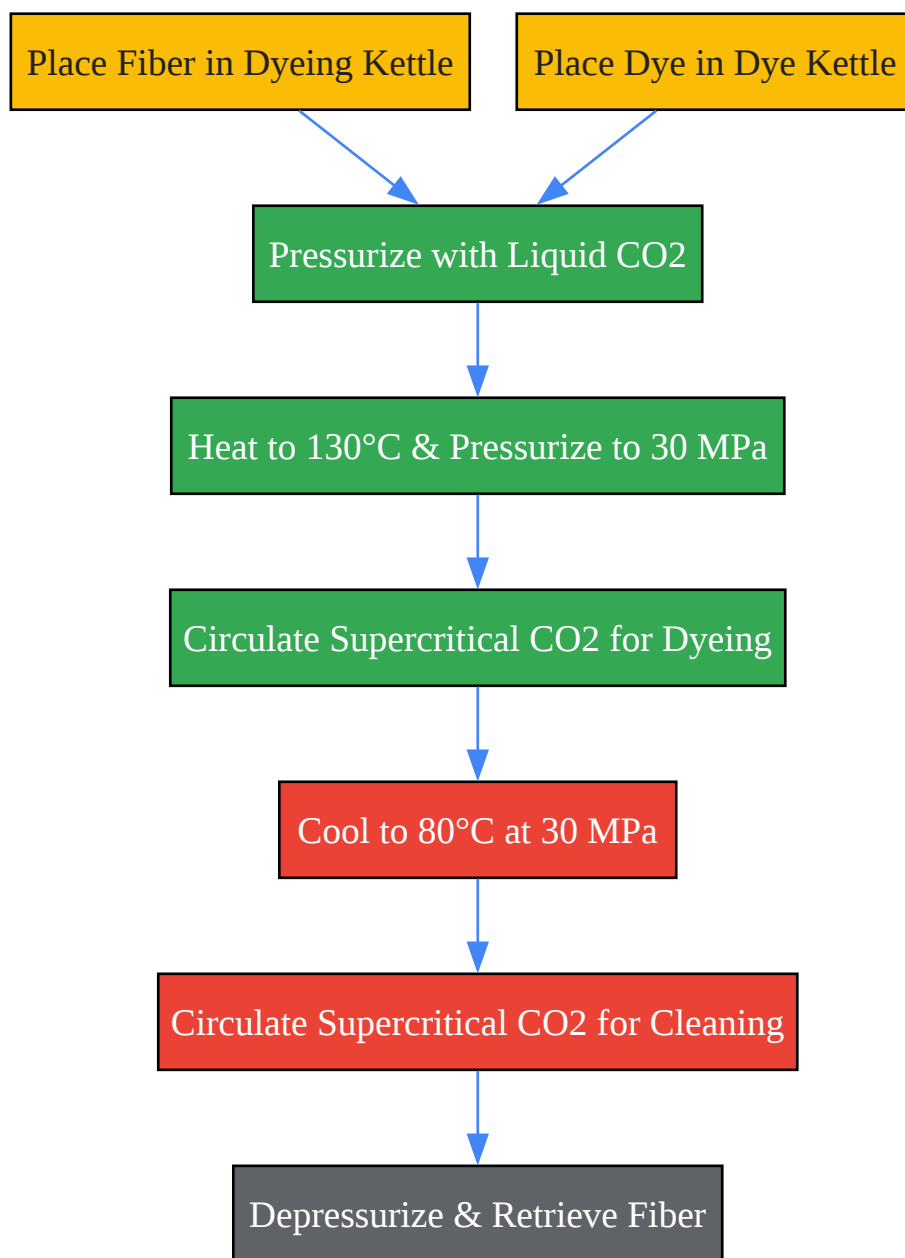
Visualizing the Processes

Diagrams created using Graphviz (DOT language) illustrate the workflows for dyeing and evaluation.



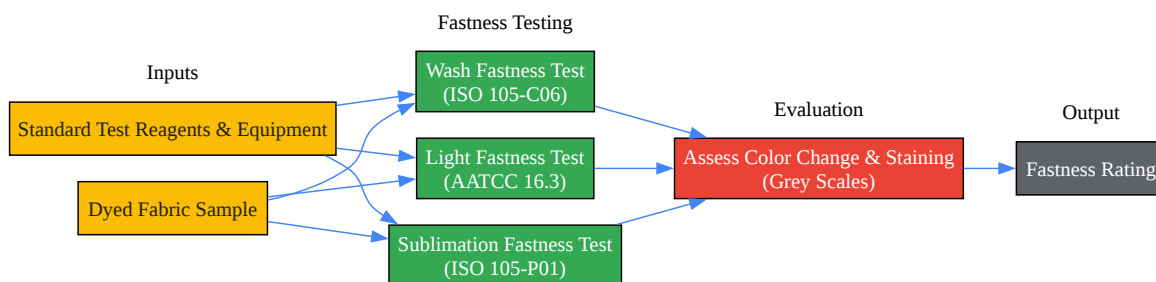
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Caption: High-temperature aqueous dyeing workflow for polyester.



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Caption: Supercritical CO2 dyeing process workflow.



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Caption: Standard workflow for colorfastness evaluation.

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